

bupirimate versus other pyrimidine fungicides efficacy

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Compound Focus: Bupirimate

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Comparative Profile of Pyrimidine Fungicides

The table below summarizes the core characteristics of **bupirimate** and other referenced pyrimidine fungicides based on the search results.

Feature	Bupirimate	Pyrimethanil	Carmofur & 5-FC (Flucytosine)
Primary Application	Agriculture: control of powdery mildew on crops like apples, cucurbits, and ornamentals [1] [2]	Agriculture: control of various fungal diseases like those caused by <i>Sclerotinia sclerotiorum</i> and <i>Botrytis cinerea</i> [3]	Human Medicine: treatment of chromoblastomycosis and pheohyphomycosis [4]
Chemical Class	Pyrimidine sulfamate [1] [2]	Anilinopyrimidine [3]	Pyrimidine analogs (5-fluorouracil derivatives) [4]
Reported Mode of Action	Inhibition of adenosine deaminase; nucleic acid synthesis [1] [5]	Inhibition of methionine biosynthesis; secretion of hydrolytic enzymes [3]	Inhibition of fungal RNA and DNA synthesis after conversion to 5-fluorouracil [4]

Feature	Bupirimate	Pyrimethanil	Carmofur & 5-FC (Flucytosine)
FRAC Code	8 [1]	n/a (Information not available in search results)	n/a (Information not available in search results)
Example Efficacy (EC ₅₀)	n/a (Information not available in search results)	Against <i>S. sclerotiorum</i> : 0.411 - 0.610 µg/mL (sensitive isolates) [3]	MIC values against dematiaceous fungi vary by species and drug [4]
Resistance Risk	n/a (Information not available in search results)	Considered at medium risk by FRAC; resistance confirmed in <i>B. cinerea</i> & <i>P. expansum</i> [3]	High risk of resistance development, especially for 5-FC [4]

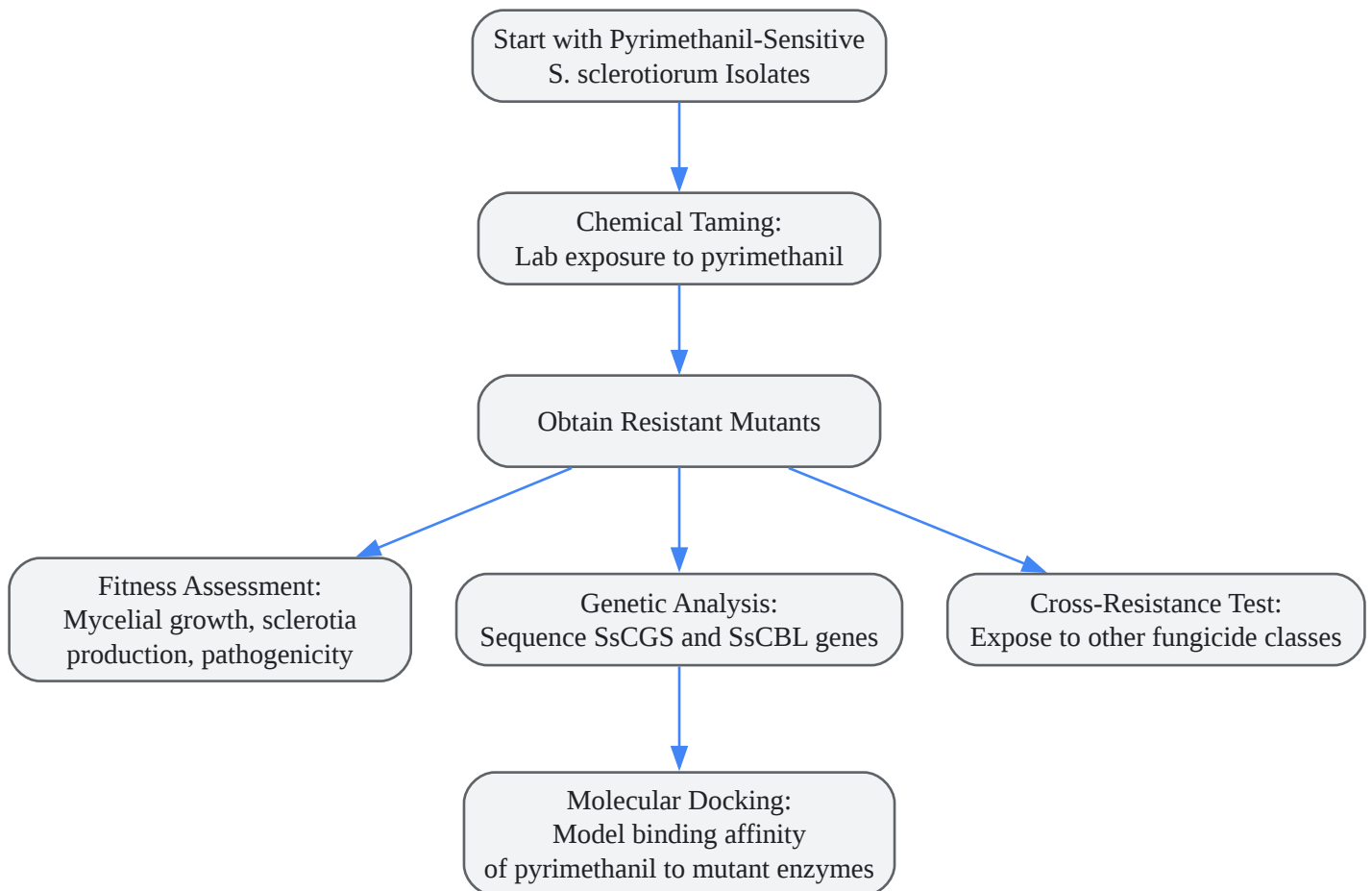
Experimental Insights and Mechanisms

For the fungicides mentioned, recent studies provide detailed experimental data and methodologies.

- **Bupirimate's Agricultural Use:** It is a systemic fungicide with protectant and curative action, used against powdery mildew [1]. Its metabolism was investigated for regulatory purposes. In plants, the residue definition for risk assessment includes **bupirimate** and its metabolites ethirimol and de-ethyl ethirimol [6]. A typical supervised field trial involves applying the fungicide according to Good Agricultural Practices (GAP) and analyzing residues using methods like HPLC-MS/MS with specific cleanup procedures [7].
- **Pyrimethanil Resistance Study:** A 2025 study on *S. sclerotiorum* offers a protocol for investigating resistance [3].
 - **Mutant Generation:** Resistant mutants were generated in the lab by repeatedly exposing sensitive parental isolates to pyrimethanil.
 - **Fitness Penalty Assessment:** Resistant mutants showed significantly reduced **mycelial growth, sclerotia production, and pathogenicity**.
 - **Molecular Mechanism:** Resistance was linked to point mutations in genes encoding **cystathione-γ synthase (CGS)** and **cystathione-β lyase (CBL)**, key enzymes in methionine biosynthesis. Molecular docking suggested these mutations reduce the binding affinity of pyrimethanil.

- **Cross-Resistance Test:** The study found no cross-resistance between pyrimethanil and carbendazim, fludioxonil, prochloraz, tebuconazole, pyraclostrobin, boscalid, or fluazinam [3].

The following workflow diagram illustrates the key steps in this resistance study:



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- **Medical Pyrimidine Analogs:** Research on carmofur and 5-FC (flucytosine) focuses on invasive human fungal infections.
 - **Synergy Experiments:** Checkerboard assays determined the **Fractional Inhibitory Concentration Index (FICI)**. Carmofur showed **synergistic interactions (FICI ≤ 0.5)** with itraconazole and amphotericin B against several dematiaceous fungi [4].
 - **Resistance Development:** Serial passages of fungi in sub-inhibitory concentrations of carmofur showed that species like *Exophiala dermatitidis* can rapidly develop permanent resistance [4].

Key Insights for Professionals

- **Mind the Application Domain: Bupirimate** and pyrimethanil are strictly agricultural, while 5-FC and carmofur are used clinically. Their development, regulatory pathways, and resistance management strategies are not directly interchangeable.
- **Consider Cross-Resistance for Agrochemicals:** The absence of cross-resistance between pyrimethanil and other major fungicide classes [3] makes it a valuable tool for rotation and resistance management programs in agriculture.
- **Explore Synergy for Antifungal Drugs:** For drug development, the demonstrated synergy between carmofur and established antifungals [4] presents a promising strategy to enhance efficacy and potentially overcome resistance.

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